

Stability and storage conditions for "4-Formyl-3-methylbenzonitrile"

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Compound of Interest

Compound Name: 4-Formyl-3-methylbenzonitrile

Cat. No.: B2359208

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Technical Support Center: 4-Formyl-3-methylbenzonitrile

Welcome to the technical support guide for **4-Formyl-3-methylbenzonitrile** (CAS No. 27609-91-2). This resource is designed for researchers, scientists, and drug development professionals to ensure the stability, proper handling, and effective use of this compound in your experiments. As Senior Application Scientists, we have compiled this guide based on supplier data, established chemical principles, and field-proven insights to help you navigate potential challenges.

Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the handling and storage of **4-Formyl-3-methylbenzonitrile**.

Q1: What are the optimal long-term storage conditions for **4-Formyl-3-methylbenzonitrile**?

The stability of **4-Formyl-3-methylbenzonitrile** is critically dependent on proper storage to prevent degradation. The presence of an aldehyde functional group makes the molecule susceptible to oxidation.

A1: The universally recommended storage condition is 2-8°C under an inert atmosphere (e.g., Argon or Nitrogen).^{[1][2]} The container should be tightly sealed to prevent exposure to air and

moisture. Several suppliers explicitly list these conditions to maintain the compound's purity and reactivity.[1][2]

Q2: What is the expected physical appearance of the compound?

A2: **4-Formyl-3-methylbenzonitrile** is typically supplied as a solid, semi-solid, or lump.[2] The color can range from white to pale yellow or brown. A significant change in color, such as darkening or pronounced yellowing upon storage, may indicate degradation.

Q3: What are the primary safety hazards and handling precautions?

A3: While specific hazard data for this exact compound is limited, related structures like 4-formylbenzonitrile and 4-formyl-3-methoxybenzonitrile are classified as irritants and can be harmful if ingested, inhaled, or absorbed through the skin.[3][4] Therefore, standard laboratory precautions are essential.

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves.
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhaling dust or vapors.[5]
- Avoid Contact: Prevent direct contact with skin and eyes.[6] In case of contact, rinse the affected area thoroughly with water.[3]

Q4: How should I prepare a stock solution for my experiments?

A4: To maintain the integrity of the compound in solution, it is crucial to use anhydrous solvents and inert atmosphere techniques, especially if the solution will be stored.

Experimental Protocol: Preparation of a Stock Solution

- Preparation: Dry your glassware thoroughly in an oven (e.g., at 120°C for at least 4 hours) and allow it to cool in a desiccator.

- **Inert Atmosphere:** Assemble your glassware (e.g., a flask with a septum) and purge it with a dry, inert gas like argon or nitrogen for several minutes.
- **Weighing:** Weigh the required amount of **4-Formyl-3-methylbenzonitrile** quickly and transfer it to the flask.
- **Solvent Addition:** Add the desired volume of anhydrous solvent (e.g., anhydrous DMSO, DMF, or Dichloromethane) using a dry syringe through the septum.
- **Dissolution:** Gently swirl or stir the mixture under the inert atmosphere until the solid is fully dissolved.
- **Storage:** If the solution is to be stored, keep it in a tightly sealed container (preferably with a septum) at 2-8°C. For extended storage, flushing the headspace with inert gas before sealing is recommended.

Troubleshooting Guide

This section provides solutions to specific issues you might encounter during your experiments.

Q5: My compound has turned yellow/brown during storage. Is it still usable?

A5: A noticeable color change is a primary indicator of potential degradation. The aldehyde group (-CHO) is susceptible to air oxidation, which converts it into a carboxylic acid (-COOH). This impurity, 4-cyano-2-methylbenzoic acid, can interfere with subsequent reactions.

Recommended Action:

- **Purity Check:** Before use, verify the compound's purity using an analytical technique like NMR, LC-MS, or HPLC. Look for the appearance of a carboxylic acid proton (~10-12 ppm) in the ^1H NMR spectrum or a new peak with a mass increase of 16 amu in the mass spectrum.
- **Purification:** If significant degradation has occurred, purification (e.g., recrystallization or column chromatography) may be necessary. However, for sensitive applications, using a fresh, unopened batch is advisable.

Q6: My reaction yield is lower than expected. Could the reagent have degraded?

A6: Yes, poor reactivity is a common consequence of reagent degradation. If **4-Formyl-3-methylbenzonitrile** has been improperly stored (i.e., exposed to air, moisture, or light), its effective concentration will be lower due to the presence of impurities.

Troubleshooting Steps:

- **Verify Storage:** Confirm that the compound has been stored according to the recommended conditions (2-8°C, inert atmosphere).
- **Run a Control:** If possible, run the reaction with a fresh vial of the reagent to compare the results.
- **Check Solvents:** Ensure that all solvents and other reagents in your reaction are anhydrous and pure, as contaminants can also inhibit the reaction.

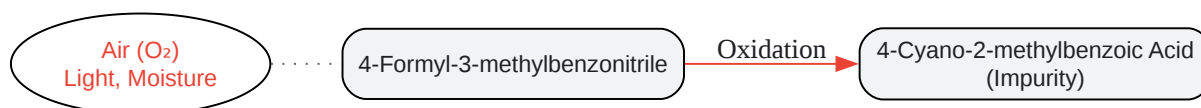
Q7: My analytical data (NMR, MS) shows unexpected peaks. What are the likely byproducts?

A7: The most probable degradation pathway involves the oxidation of the aldehyde.

- **Primary Degradation Product:** 4-cyano-2-methylbenzoic acid. This results from the oxidation of the formyl group.
- **Mechanism:** This is a common auto-oxidation process for aldehydes, often initiated by light or trace metal impurities and propagated by atmospheric oxygen.

Visualizing Potential Degradation

The following diagram illustrates the primary oxidative degradation pathway for **4-Formyl-3-methylbenzonitrile**.



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Caption: Oxidative degradation of **4-Formyl-3-methylbenzonitrile**.

Data Summary Table

For quick reference, the key handling and storage parameters are summarized below.

Parameter	Recommendation	Rationale
Storage Temperature	2–8°C	Minimizes degradation kinetics.
Atmosphere	Inert Gas (Argon, Nitrogen)	Prevents oxidation of the aldehyde group.[1][2]
Container	Tightly sealed, opaque vial	Protects from air, moisture, and light.
Physical Form	Solid or semi-solid	Note any changes in color or consistency.[2]
Handling	In a well-ventilated fume hood	Avoids inhalation of potentially harmful dust.[3]
PPE	Gloves, Safety Goggles	Prevents skin and eye irritation.[3][4]

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